

# dosage and administration of HVH-2930 in mouse models

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Compound of Interest		
Compound Name:	HVH-2930	
Cat. No.:	B15611917	Get Quote

As **HVH-2930** is a fictional compound, this document provides a representative, hypothetical example of application notes and protocols for a novel small molecule inhibitor targeting a fictional kinase in oncology research. The data and procedures are based on common practices in preclinical drug development for mouse models.

## **Application Notes and Protocols: HVH-2930**

Compound: **HVH-2930** (Hypothetical) Target: Tumor Growth Kinase 1 (TGK-1) Indication: Non-Small Cell Lung Cancer (NSCLC) Mechanism of Action: **HVH-2930** is a potent and selective ATP-competitive inhibitor of TGK-1, a key kinase in a signaling pathway that promotes tumor cell proliferation and survival. Inhibition of TGK-1 by **HVH-2930** is intended to block downstream signaling, leading to cell cycle arrest and apoptosis in TGK-1 dependent tumors.

### **Data Presentation: In Vivo Studies**

The following tables summarize typical data from preclinical studies involving **HVH-2930** in mouse models.

Table 1: Summary of Dose-Response Efficacy in NSCLC Xenograft Model (NCI-H1975) Mouse Model: Athymic Nude (nu/nu) mice Dosing Regimen: Once daily (QD) oral gavage (PO) for 21 days



Dose Group (mg/kg)	Mean Tumor Volume Change (%)	Tumor Growth Inhibition (TGI) (%)	Body Weight Change (%)
Vehicle Control	+1250%	0%	+2.5%
10 mg/kg	+580%	53.6%	+1.2%
25 mg/kg	+210%	83.2%	-0.5%
50 mg/kg	-15%	101.2%	-4.8%

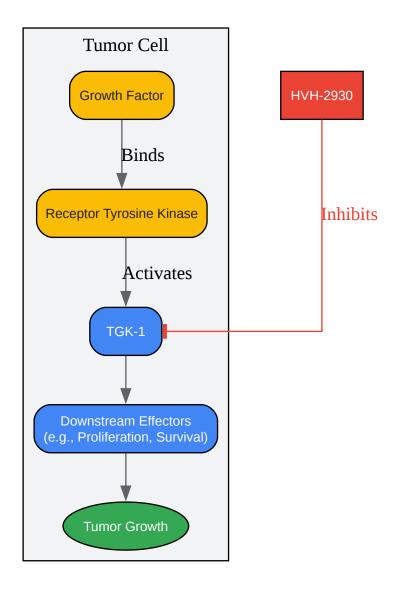
Table 2: Key Pharmacokinetic (PK) Parameters in CD-1 Mice Dose: 25 mg/kg, single oral (PO) administration

Parameter	Value	Unit
Cmax (Maximum Concentration)	1850	ng/mL
Tmax (Time to Cmax)	2.0	hours
AUC (0-24h)	15,600	hr*ng/mL
T½ (Half-life)	6.5	hours

# **Signaling Pathway and Experimental Workflow**

The following diagrams illustrate the proposed mechanism of action and a standard experimental workflow for evaluating **HVH-2930** in vivo.

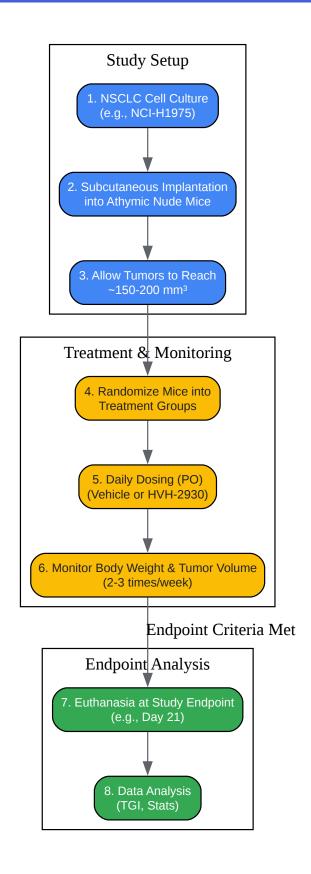




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Caption: Proposed signaling pathway for TGK-1 and the inhibitory action of HVH-2930.





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